

Personal Protective Equipment & Handling Guide: 3-Bromo-2-ethoxy-5-methylphenol

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Compound of Interest

Compound Name: 3-Bromo-2-ethoxy-5-methylphenol

CAS No.: 1026796-62-2

Cat. No.: B12095007

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Executive Summary: The Hazard Beyond the SDS

As researchers, we often glance at a Safety Data Sheet (SDS) and see "Irritant" or "Corrosive." However, **3-Bromo-2-ethoxy-5-methylphenol** presents a specific toxicological profile that demands more than generic precautions.^[1]

This compound combines a phenolic core with a halogen (bromine) and an ethoxy ether linkage.

- **The Phenolic Risk:** Like all phenols, this compound is rapidly absorbed through the skin.^[2] Critically, phenols possess a local anesthetic effect.^{[1][2]} You may not feel a burn until systemic toxicity (CNS depression, renal failure) has already begun.^[1]
- **The Halogen/Ether Factor:** The bromine and ethoxy substituents increase the molecule's lipophilicity compared to phenol. This theoretically enhances its ability to penetrate the dermal lipid barrier, making skin contact significantly more dangerous than standard phenol.^[1]

Core Directive: Treat this substance as a Class 1B Skin Corrosive and a High-Acute Toxicity agent.[\[1\]](#)

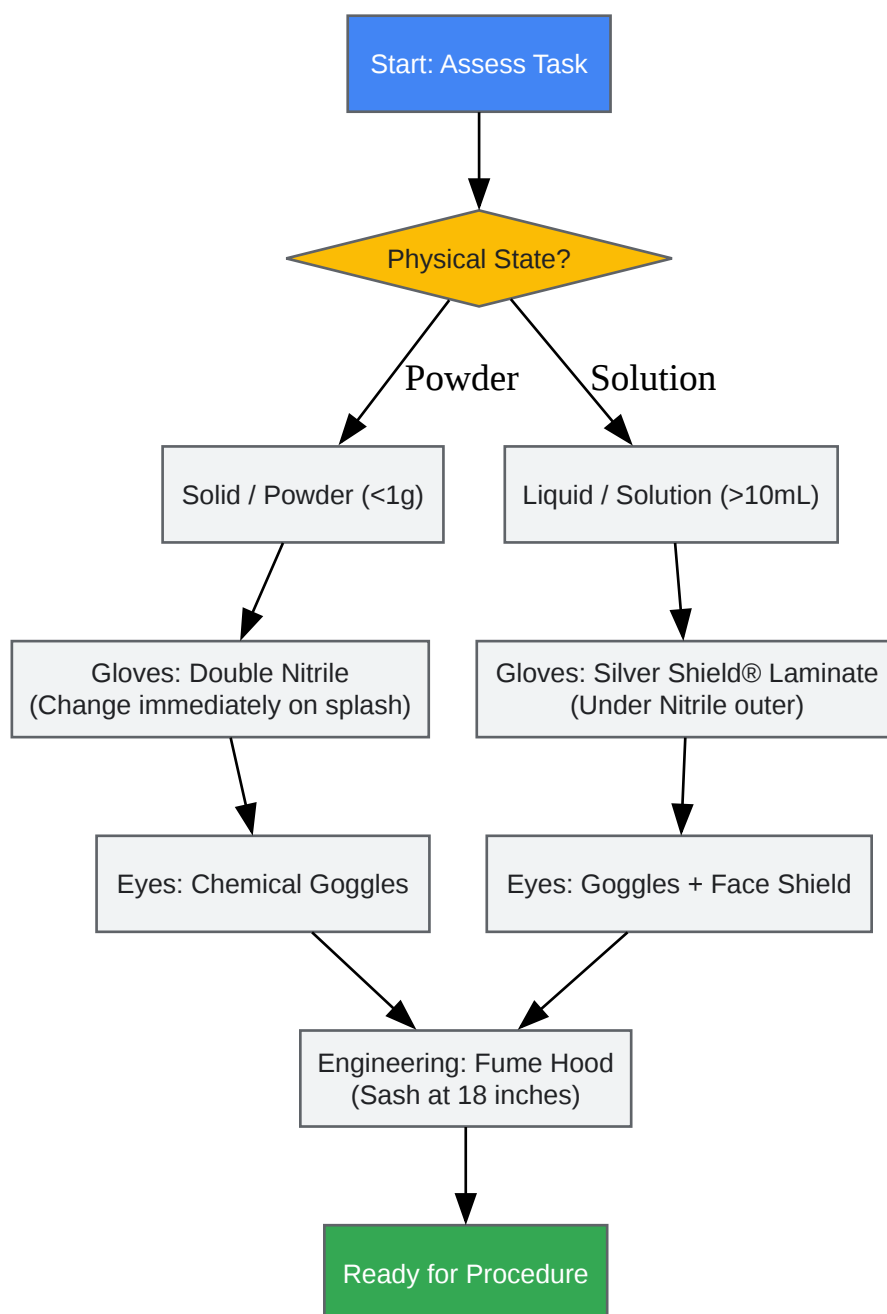
Personal Protective Equipment (PPE) Matrix

The following PPE standards are non-negotiable for handling this compound. We utilize a "Barrier Redundancy" approach.

PPE Specification Table

Protection Zone	Standard Handling (Solids < 1g)	High-Risk Handling (Liquids/Solutions > 10mL)	Technical Rationale
Hand Protection	Double Gloving: Inner: Nitrile (4 mil) Outer: Nitrile (Extended Cuff, 5-8 mil)	Laminate Barrier: Inner: Silver Shield® / 4H® (Laminate) Outer: Nitrile (for dexterity)	Phenols degrade nitrile over time.[1] Laminate films provide >8hr breakthrough time against halogenated aromatics.[1]
Eye Protection	Chemical Safety Goggles (Indirect Vent)	Face Shield + Chemical Goggles	Safety glasses are insufficient.[1] Vapors/dust can bypass glasses; splashes cause irreversible corneal opacity.[1]
Body Defense	Lab Coat (Polyester/Cotton blend), closed to neck	Chemical-Resistant Apron (Neoprene/PVC) over Lab Coat	Cotton absorbs phenols, holding them against the skin.[1] An apron provides an impervious splash guard.[1]
Respiratory	Fume Hood (Face velocity: 100 fpm)	Fume Hood + N95/P100 (if dust generation is likely)	Inhalation of dust causes severe respiratory tract edema.[1]

Visual Logic: PPE Selection Workflow



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Figure 1: Decision logic for selecting appropriate PPE based on the physical state and quantity of the chemical.

Operational Protocols

A. Weighing & Transfer (Solid State)[1]

- The Risk: Static electricity can cause fine powders of brominated phenols to "jump," creating invisible contamination on balance surfaces.[\[1\]](#)
- Protocol:
 - Engineering Control: Place the analytical balance inside the fume hood or use a balance enclosure.
 - Static Mitigation: Use an anti-static gun on the weighing boat before adding the chemical.
 - Technique: Never weigh directly onto the balance pan. Use a secondary containment tray (spill tray) inside the hood.

B. Solubilization (Liquid State)[\[1\]](#)

- The Risk: Exothermic heat of solution (mild) and splash potential.
- Protocol:
 - Add the solvent to the solid, not vice-versa, to minimize dust puff-back.[\[1\]](#)
 - If using DMSO or DMF (common solvents for this lipophilic compound), remember that these solvents enhance skin permeability, carrying the toxic phenol deeper into the tissue faster.[\[1\]](#)
 - Laminate gloves are mandatory when handling DMSO solutions of this compound.[\[1\]](#)

Emergency Response: The "PEG 400" System

Water is not the primary decontamination agent for phenol exposures on the skin.[\[3\]](#) Water is hydrophobic to phenols and can spread the chemical over a larger surface area before washing it away.

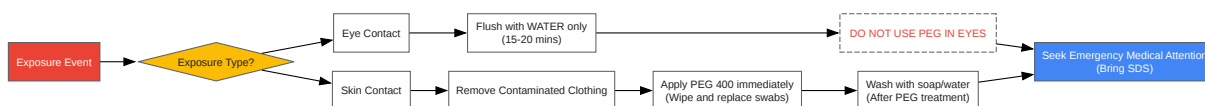
You must have a "Phenol Response Kit" available before opening the bottle.

The Response Kit Inventory:

- Polyethylene Glycol 300 or 400 (PEG 400) - 500mL bottle.[\[1\]](#)

- Pre-soaked PEG swabs.[1]
- Isopropanol (70%) - Secondary option if PEG is unavailable.[1]

Exposure Response Workflow



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Figure 2: Critical response workflow distinguishing between eye (water only) and skin (PEG 400) decontamination routes.[1]

Waste Disposal & Deactivation

Do not mix this compound with general organic waste if possible; segregate as Halogenated Solvent/Organic Waste.[1]

- Segregation: The bromine atom mandates disposal in "Halogenated" streams to prevent corrosion of incinerators designed for non-halogenated waste.
- Spill Cleanup (<50 mL):
 - Do not use water (spreads contamination).[1][3][4]
 - Cover with an absorbent material (Vermiculite or commercial Phenol/Formaldehyde spill pads).[1]
 - Scoop into a wide-mouth jar, label as "Hazardous Waste: Brominated Phenol Debris." [1]
 - Clean the surface with a soap/water solution after bulk removal.

References

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